

physical and chemical characteristics of Oleth-3

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Compound of Interest

Compound Name: Oleth-3

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Oleth-3: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleth-3, the polyoxyethylene ether of oleyl alcohol with an average of three ethylene oxide units, is a nonionic surfactant of significant interest across various scientific and industrial domains, including cosmetics, pharmaceuticals, and material science. Its amphiphilic nature, arising from the combination of a lipophilic oleyl alcohol backbone and a hydrophilic polyoxyethylene chain, dictates its functionality as a highly effective emulsifier, solubilizer, and wetting agent. This technical guide provides an in-depth overview of the core physical and chemical characteristics of **Oleth-3**, detailed experimental protocols for their determination, and a visualization of its role in emulsion formation.

Physical and Chemical Characteristics

The fundamental properties of **Oleth-3** are summarized in the tables below, offering a quantitative look at its key characteristics.

General Properties

Property	Value	Source(s)
INCI Name	Oleth-3	[1]
Chemical Name	Polyoxyethylene (3) oleyl ether; (Z)-9-Octadecen-1-ol, ethoxylated (3 EO)	[1]
CAS Number	9004-98-2	[1]
Molecular Formula	C24H48O4 (approximate)	
Molecular Weight	Approximately 400 g/mol	[1]

Physicochemical Data

Property	Value	Temperature	Source(s)
Appearance	Clear or cloudy liquid	Room Temperature	[1]
Color	Straw to light yellow	[1]	
Odor	Faint, characteristic	[1]	
Solubility	Low water solubility; Soluble in mineral oils and methyl esters of rapeseed oil.	[1]	
HLB Value	6.6 - 7.1		
pH (1% aqueous solution)	5.5 - 8.5	[1]	
Density	Approximately 0.907 g/mL	20°C	[1]
Solidification Point	Approximately 0°C	[1]	
Viscosity	Influences the rheological properties of formulations. A specific value is not readily available and is dependent on concentration and temperature.	[1]	

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **Oleth-3**.

Determination of Hydrophilic-Lipophilic Balance (HLB) Value

The HLB value of a nonionic surfactant like **Oleth-3** can be determined using several methods. Griffin's method is a common theoretical approach, while experimental methods provide more practical values.

Griffin's Method (Theoretical)

For polyoxyethylene ethers of fatty alcohols, the HLB can be calculated using the formula:

$$\text{HLB} = E / 5$$

Where:

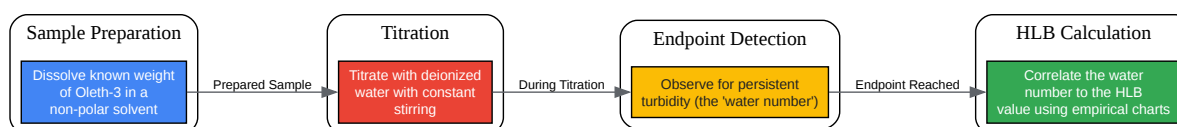
- E is the weight percentage of ethylene oxide in the molecule.

To determine 'E', the molecular weight of the ethylene oxide portion (3 moles * 44.05 g/mol = 132.15 g/mol) is divided by the total molecular weight of the **Oleth-3** molecule (approx. 400 g/mol) and multiplied by 100.

Experimental "Water Number" Method

A practical determination of the HLB value can be achieved by titrating a solution of the surfactant in a non-polar solvent with water until a persistent turbidity is observed. The amount of water solubilized is then correlated to the HLB value.

Workflow for HLB Determination (Water Number Method)



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Caption: Experimental workflow for determining the HLB value of **Oleth-3**.

Determination of Molar Mass

The average molar mass of ethoxylated compounds like **Oleth-3** can be determined using techniques such as Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) Mass Spectrometry.

Protocol for MALDI-TOF Mass Spectrometry:

- **Sample Preparation:** A dilute solution of **Oleth-3** is prepared in a suitable solvent (e.g., methanol or water).
- **Matrix Selection:** A suitable matrix compound (e.g., α -cyano-4-hydroxycinnamic acid) is chosen, which co-crystallizes with the analyte and absorbs the laser energy.
- **Spotting:** A small volume of the sample-matrix mixture is spotted onto a MALDI target plate and allowed to dry, forming co-crystals.
- **Analysis:** The target plate is introduced into the mass spectrometer. A pulsed laser irradiates the sample spot, causing desorption and ionization of the **Oleth-3** molecules.
- **Time-of-Flight Measurement:** The ionized molecules are accelerated in an electric field and travel down a flight tube. The time taken to reach the detector is proportional to their mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectrum shows a distribution of polymer chains with different numbers of ethylene oxide units. The average molar mass is calculated from this distribution.

Determination of Density

The density of liquid **Oleth-3** can be accurately measured using a pycnometer or a U-tube density meter.

Protocol using a Pycnometer:

- **Calibration:** The empty pycnometer is weighed. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature (20°C), and the weight is recorded. The volume of the pycnometer is calculated.

- **Sample Measurement:** The pycnometer is cleaned, dried, and filled with **Oleth-3** at the same temperature.
- **Weighing:** The weight of the pycnometer filled with **Oleth-3** is recorded.
- **Calculation:** The density of **Oleth-3** is calculated by dividing the mass of the **Oleth-3** by the calibrated volume of the pycnometer.

Determination of pH

The pH of a 1% aqueous solution of **Oleth-3** is measured using a calibrated pH meter.

Protocol for pH Measurement:

- **Solution Preparation:** A 1% (w/v) solution of **Oleth-3** in deionized water is prepared.
- **pH Meter Calibration:** The pH meter is calibrated using standard buffer solutions of known pH (e.g., pH 4, 7, and 10).
- **Measurement:** The calibrated pH electrode is immersed in the 1% **Oleth-3** solution, and the pH reading is allowed to stabilize before being recorded.

Determination of Viscosity

The viscosity of **Oleth-3**, or its aqueous solutions, can be determined using a rotational viscometer.^[2]

Protocol for Viscosity Measurement:

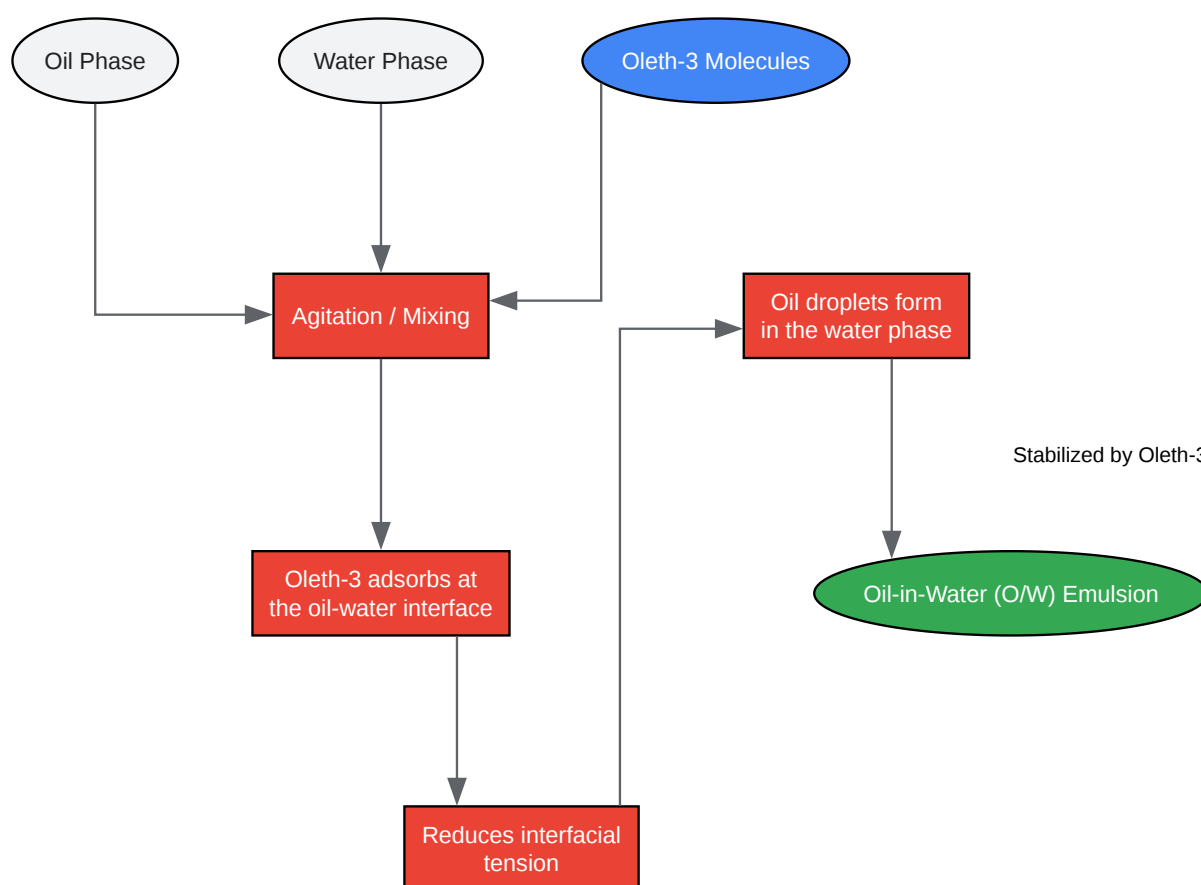
- **Instrument Setup:** A rotational viscometer with a suitable spindle is selected based on the expected viscosity of the sample. The instrument is calibrated according to the manufacturer's instructions.
- **Sample Preparation:** The **Oleth-3** sample is placed in a temperature-controlled sample holder to maintain a constant temperature during the measurement.
- **Measurement:** The spindle is immersed in the sample and rotated at a series of controlled speeds. The torque required to rotate the spindle is measured at each speed.

- Calculation: The viscosity is calculated from the torque, the rotational speed, and the geometry of the spindle. For non-Newtonian fluids, viscosity may vary with the shear rate.

Role in Emulsification

Oleth-3's primary function is as an emulsifier, facilitating the dispersion of two immiscible liquids, such as oil and water, into a stable emulsion. Its amphiphilic structure is key to this process.

The Emulsification Process with **Oleth-3**



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Caption: Logical flow of the emulsification process mediated by **Oleth-3**.

In an oil-in-water (O/W) emulsion, the lipophilic oleyl tails of the **Oleth-3** molecules penetrate the oil droplets, while the hydrophilic polyoxyethylene heads remain in the continuous water phase. This arrangement forms a protective layer around the oil droplets, preventing them from coalescing and leading to a stable emulsion. The relatively low HLB of **Oleth-3** suggests it is particularly effective for creating water-in-oil (W/O) emulsions or as a co-emulsifier in O/W systems.^[1]

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References

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